

Application Notes and Protocols: 2-Mercaptonicotinic Acid in Coordination Chemistry

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Compound of Interest

Compound Name: 2-Mercaptonicotinic acid

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These application notes provide a comprehensive overview of **2-mercaptonicotinic acid** as a versatile ligand in coordination chemistry. The document details the synthesis of the ligand and its coordination complexes, along with protocols for its application in catalysis and biological systems.

Introduction

2-Mercaptonicotinic acid (2-MNA), also known as 2-sulfanylpuridine-3-carboxylic acid, is a heterocyclic compound featuring a carboxylic acid group and a thiol group attached to a pyridine ring.^{[1][2]} This arrangement of donor atoms (N, S, and O) allows for diverse coordination modes with a variety of metal ions, leading to the formation of complexes with interesting structural features and significant potential applications.^{[3][4]} The ligand can exist in tautomeric forms, the thiol and thione forms, which influences its coordination behavior.^[4]

Coordination complexes of 2-MNA have been synthesized with a range of transition metals, including palladium(II), platinum(II), rhenium(III), molybdenum(VI), copper(I), nickel(II), and iron(II).^{[3][5][6]} These complexes exhibit various coordination geometries and nuclearities, from mononuclear species to coordination polymers. The resulting compounds have shown promise in fields such as catalysis, materials science, and medicine.^{[3][6]}

Synthesis Protocols

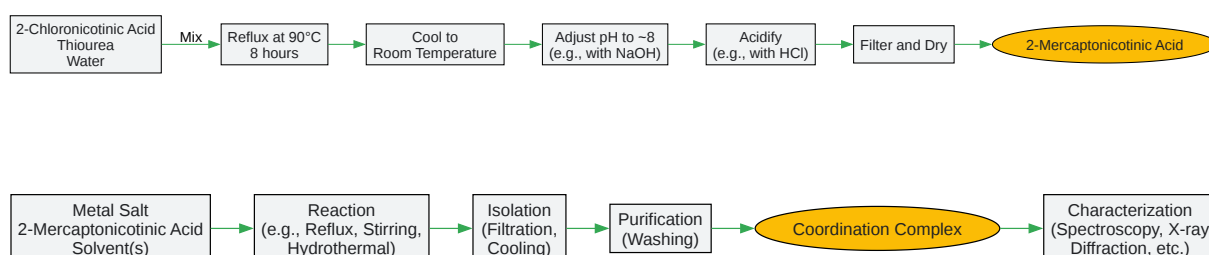
Synthesis of 2-Mercaptonicotinic Acid

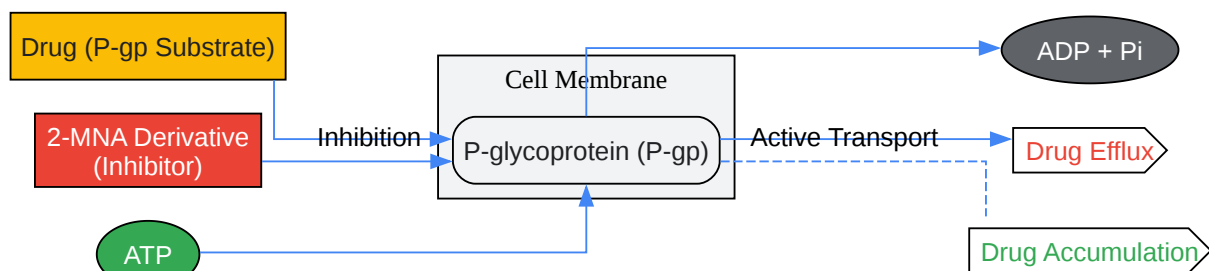
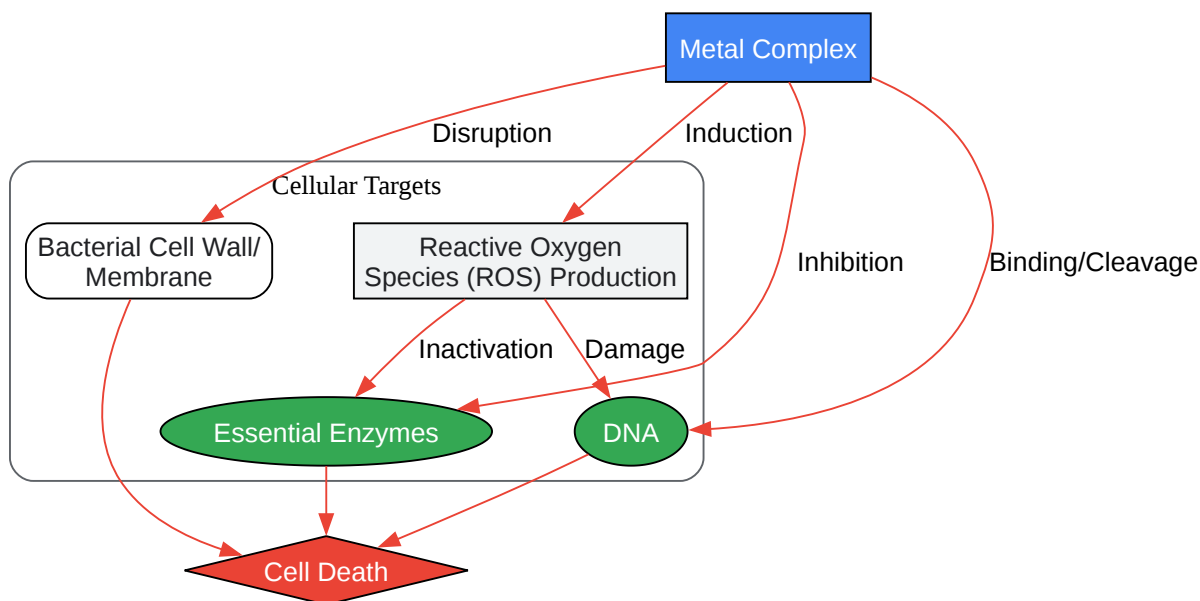
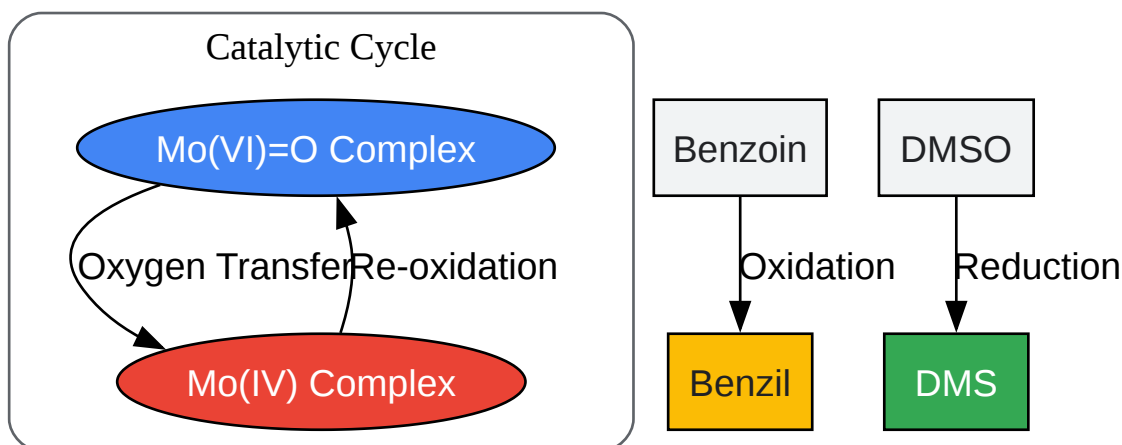
A common route for the synthesis of **2-mercaptonicotinic acid** involves the reaction of 2-chloronicotinic acid with thiourea.^[7]

Protocol:

- Suspend 2-chloronicotinic acid (790 mg, 5 mmol) and thiourea (457 mg, 6 mmol) in 15 mL of water in a round-bottom flask.
- Reflux the suspension at 90°C for 8 hours.
- Cool the reaction mixture to room temperature, which should result in a pale yellow suspension.
- Adjust the pH of the suspension to approximately 8 with a dilute sodium hydroxide solution.
- Stir the mixture for 10 minutes.
- Acidify the mixture with dilute hydrochloric acid to precipitate a light yellow solid.
- Collect the solid by filtration and dry it to obtain **2-mercaptonicotinic acid**. (Yield: approximately 590 mg, 84%).^[7]

Experimental Workflow for Synthesis of 2-Mercaptonicotinic Acid





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